

Personal protective equipment for handling Methyl 4-O-feruloylquininate

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Compound of Interest

Compound Name: Methyl 4-O-feruloylquininate

Cat. No.: B1163848

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Essential Safety and Handling Guide: Methyl 4-O-feruloylquininate

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **Methyl 4-O-feruloylquininate**. It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Hazard Identification and Personal Protective Equipment (PPE)

Methyl 4-O-feruloylquininate is classified as hazardous. It is harmful if swallowed, causes skin irritation, serious eye irritation, and may cause respiratory irritation.^[1] Adherence to proper PPE protocols is mandatory to minimize exposure risks.

Protection Type	Specific Recommendations	Source
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[2]	[1][2][3]
Skin Protection	Handle with gloves. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices. Wear appropriate protective clothing to prevent skin exposure.[2][3]	[1][2][3]
Respiratory Protection	A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed whenever workplace conditions warrant respirator use.[2] Use in a well-ventilated area.[1][3][4]	[1][2][3][5]

Emergency First Aid Procedures

Immediate response is crucial in the event of exposure.

Exposure Route	First Aid Measures	Source
Ingestion	Do NOT induce vomiting. Wash out mouth with water and call a physician.[1]	[1][3][4]
Inhalation	Remove to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration.[3][4]	[1][3][4]
Skin Contact	Wash off immediately with plenty of soap and water.[1] Remove contaminated clothing and shoes.[1][3]	[1][3][4]
Eye Contact	Rinse cautiously with water for several minutes.[1] Remove contact lenses, if present and easy to do. Continue rinsing.[1]	[1][3][4]

Handling, Storage, and Disposal

Safe Handling:

- Avoid contact with skin, eyes, and clothing.[3]
- Avoid formation of dust and aerosols.[1][4]
- Use only in a well-ventilated area or outdoors.[1]
- Do not eat, drink, or smoke when using this product.[1]
- Wash hands thoroughly after handling.[1][3]

Storage:

- Keep container tightly closed in a dry, cool, and well-ventilated place.[1][3]

- Recommended storage temperature is 4°C for sealed storage, away from moisture and light.
[1] For long-term storage, -20°C is recommended.[3]
- In solvent, store at -80°C for up to 6 months or -20°C for up to 1 month.[1]

Disposal:

- Dispose of contents and container in accordance with local, regional, national, and international regulations.[1]
- Do not let the product enter drains.[3][4]

Accidental Release Measures

In the event of a spill, follow these procedures to ensure safety and containment.

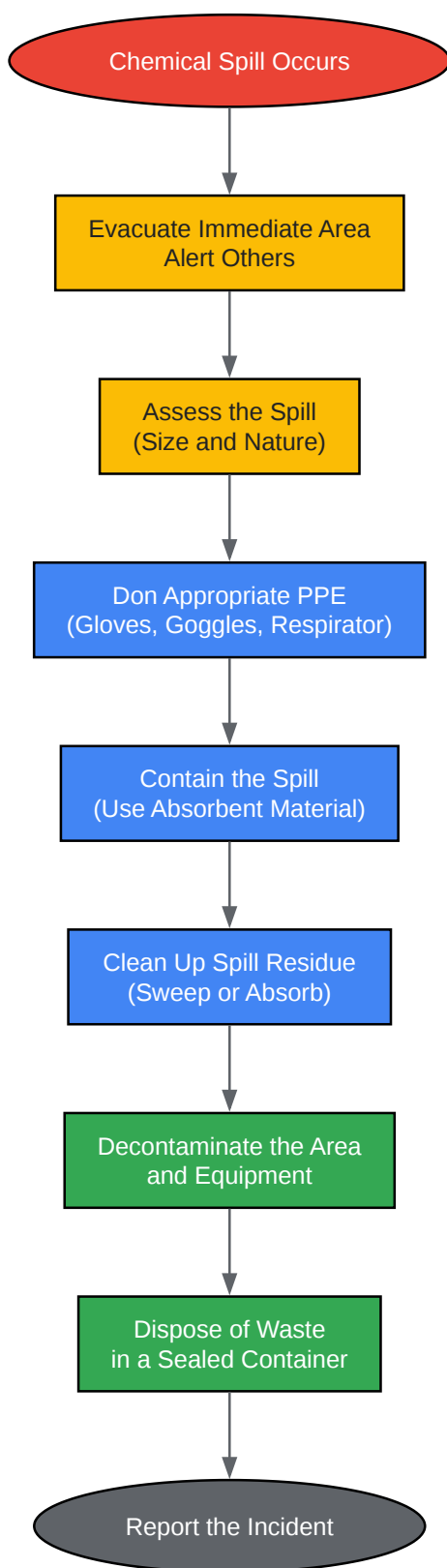
Personal Precautions:

- Wear full personal protective equipment, including respiratory protection.[1][3]
- Evacuate personnel to safe areas.[1][4]
- Ensure adequate ventilation.[1][4]

Containment and Cleaning:

- Prevent further leakage or spillage if safe to do so.[3][4]
- For solids, sweep up and shovel. Avoid creating dust.[3]
- For solutions, absorb with a liquid-binding material (e.g., diatomite, universal binders).[1]
- Place in suitable, closed containers for disposal.[3]
- Decontaminate surfaces and equipment by scrubbing with alcohol.[1]

Chemical Spill Response Workflow



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Caption: Workflow for handling a chemical spill.

Quantitative Data

Property	Value	Source
Molecular Formula	C18H22O9	[4][6]
Molecular Weight	382.36 g/mol	[4]
Purity	>97% or >98%	[3][6]
CAS Number	195723-10-5	[1][4][6]

Note: Further quantitative data such as LD50, flash point, and vapor pressure are not available in the referenced safety data sheets.

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